

Application Notes and Protocols: Preparation of GW 841819X Stock Solution

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: GW 841819X

Cat. No.: B607898

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

Introduction

GW 841819X is a potent and specific inhibitor of the Bromodomain and Extra-Terminal (BET) family of proteins, which are key epigenetic readers involved in the regulation of gene transcription. Due to its role in modulating the expression of oncogenes and inflammatory mediators, **GW 841819X** is a valuable tool in cancer and inflammation research. Accurate and consistent preparation of a stock solution is the first critical step for reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of a **GW 841819X** stock solution.

Data Presentation

Table 1: Physicochemical Properties of **GW 841819X**

Property	Value	Source
Molecular Formula	C ₂₅ H ₂₁ N ₅ O ₂	PubChem
Molecular Weight	423.47 g/mol	MedchemExpress[1]
CAS Number	146135-18-4	Probechem Biochemicals[2]
Appearance	Crystalline solid	-

Table 2: Solubility and Recommended Stock Solution Concentrations

Solvent	Solubility	Recommended Stock Concentration	Storage
Dimethyl Sulfoxide (DMSO)	≥ 10 mM	10 mM	-20°C (short-term) or -80°C (long-term)

Experimental Protocols

Protocol 1: Preparation of a 10 mM GW 841819X Stock Solution in DMSO

Materials:

- **GW 841819X** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Microcentrifuge tubes (e.g., 1.5 mL or 2 mL)
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- **Safety Precautions:** Before starting, ensure you are wearing appropriate PPE. Handle **GW 841819X** powder in a chemical fume hood to avoid inhalation.
- **Calculation of Mass:** To prepare a 10 mM stock solution, calculate the required mass of **GW 841819X** using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 423.47 \text{ g/mol} \times 1000 \text{ mg/g} = 4.2347 \text{ mg}$$

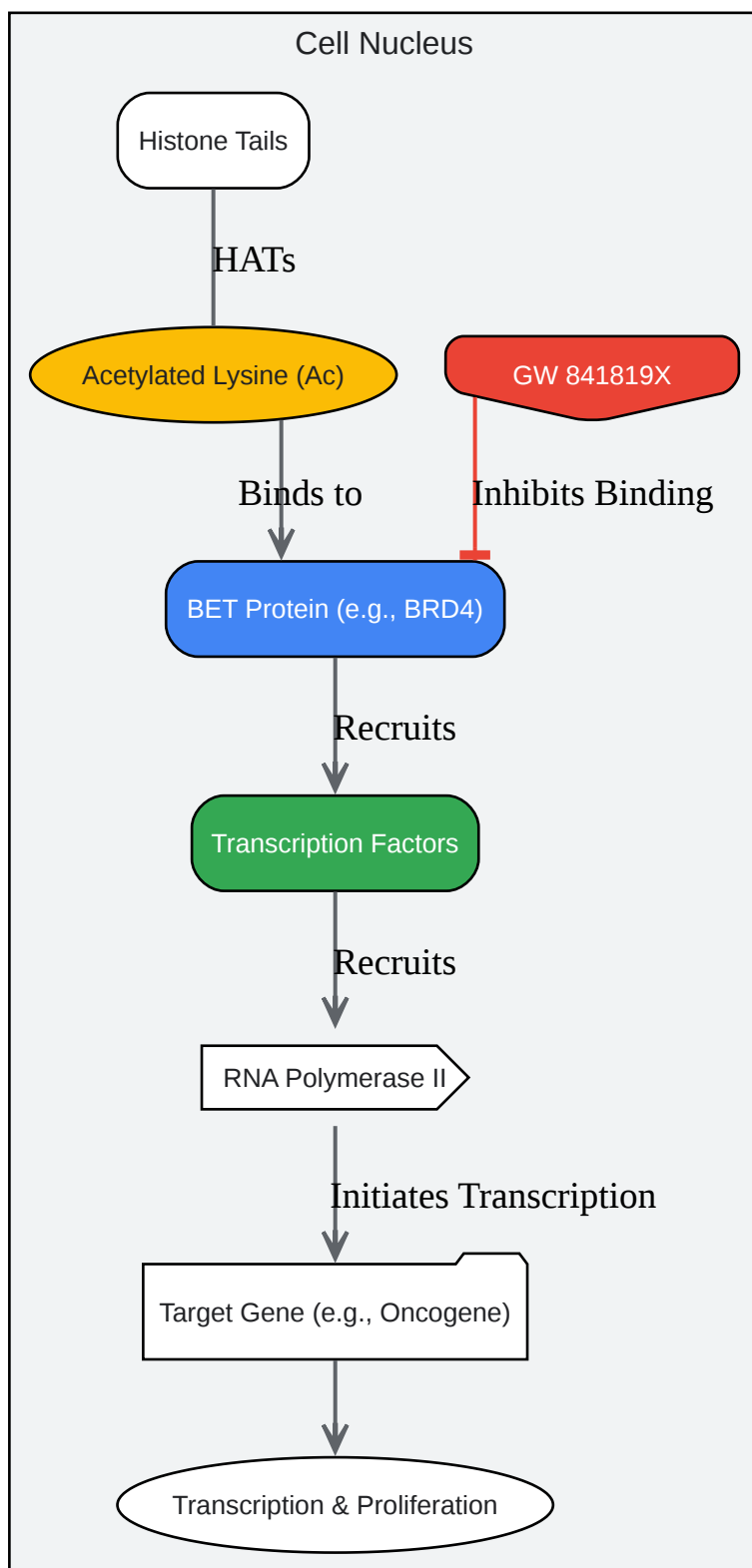
- **Weighing the Compound:**
 - Tare a clean, empty microcentrifuge tube on the analytical balance.
 - Carefully weigh out the calculated mass (e.g., 4.23 mg) of **GW 841819X** powder directly into the tared tube.
- **Dissolving the Compound:**
 - Using a calibrated micropipette, add the calculated volume of DMSO (e.g., 1 mL for a 10 mM solution from 4.23 mg) to the microcentrifuge tube containing the **GW 841819X** powder.
 - Cap the tube tightly.
- **Ensuring Complete Dissolution:**
 - Vortex the solution for 1-2 minutes until the powder is completely dissolved.
 - Visually inspect the solution to ensure there are no visible particles. If necessary, gently warm the solution in a 37°C water bath for a few minutes to aid dissolution.

- **Aliquoting and Storage:**

- To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μ L) in sterile microcentrifuge tubes.
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- For short-term storage (up to 1-2 weeks), store the aliquots at -20°C.
- For long-term storage (months to years), store the aliquots at -80°C.

Mandatory Visualizations

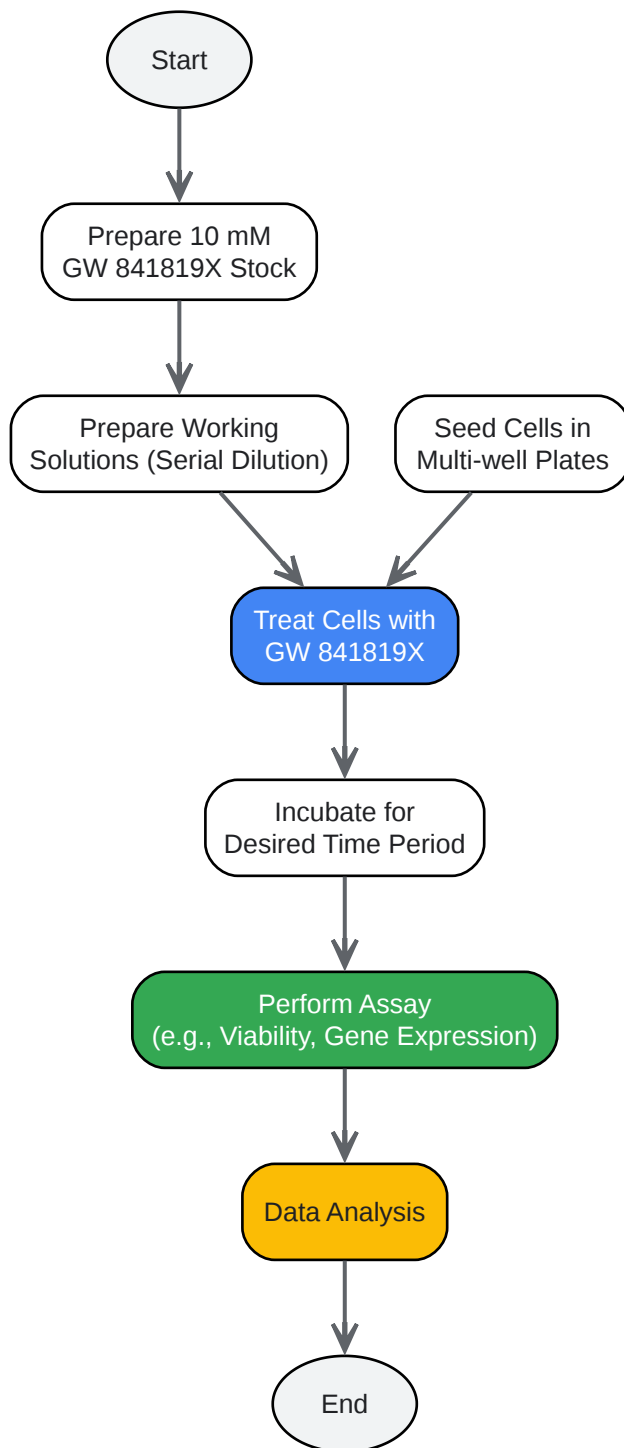
Signaling Pathway of BET Inhibition by **GW 841819X**



[Click to download full resolution via product page](#)

Caption: Mechanism of action of **GW 841819X** as a BET inhibitor.

Experimental Workflow for a Cell-Based Assay Using GW 841819X



[Click to download full resolution via product page](#)

Caption: General workflow for a cell-based assay with **GW 841819X**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. m.youtube.com](https://m.youtube.com) [m.youtube.com]
- [2. chem.libretexts.org](https://chem.libretexts.org) [chem.libretexts.org]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparation of GW 841819X Stock Solution]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b607898/docs#application-notes-and-protocols-preparation-of-gw-841819x-stock-solution\]](https://www.benchchem.com/product/b607898/docs#application-notes-and-protocols-preparation-of-gw-841819x-stock-solution)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check